

# Aviglycine Hydrochloride: A Comparative Guide to Ethylene Biosynthesis Inhibition

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aviglycine hydrochloride

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Ethylene, a key phytohormone, plays a critical role in the ripening of climacteric fruits, senescence, and abscission.[1][2][3] The ability to modulate ethylene biosynthesis and perception is of significant commercial and research interest, leading to the development of various inhibitory compounds. This guide provides a detailed comparison of **Aviglycine hydrochloride** (AVG), a potent inhibitor of ethylene biosynthesis, with other key inhibitors, supported by experimental data and detailed methodologies.

## Mechanism of Action: Targeting Ethylene Production at its Source

**Aviglycine hydrochloride**, also known as aminoethoxyvinylglycine (AVG), acts as a competitive inhibitor of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase (ACS), a pivotal enzyme in the ethylene biosynthesis pathway.[2][3][4][5][6] By blocking the conversion of S-adenosyl-L-methionine (SAM) to ACC, AVG effectively curtails the production of ethylene.[7] This mode of action contrasts with other inhibitors that target different points in the ethylene signaling cascade.

One of the most widely used alternatives to AVG is 1-methylcyclopropene (1-MCP). Unlike AVG, 1-MCP does not inhibit ethylene synthesis but rather acts as an antagonist by irreversibly binding to ethylene receptors, thereby preventing ethylene perception and the downstream signaling required for ripening and senescence.[1][4][8][9] Another class of inhibitors includes

silver ions (e.g., silver thiosulphate - STS), which also block ethylene perception, though their use is less common in agriculture due to environmental concerns.[\[2\]](#)[\[3\]](#)

## Comparative Performance: Aviglycine Hydrochloride vs. 1-MCP

The choice between AVG and 1-MCP often depends on the specific application, crop, and desired outcome. Both have demonstrated efficacy in delaying ripening and reducing pre-harvest fruit drop, but they can have differential effects on fruit quality parameters.[\[4\]](#)[\[10\]](#)[\[11\]](#)

### Quantitative Data Summary

The following tables summarize the comparative effects of AVG and 1-MCP on various fruit quality parameters based on published experimental data.

Table 1: Effect on Pre-Harvest Drop and Fruit Firmness

Treatment	Crop	Application Rate & Timing	Reduction in Pre-Harvest Drop (%)	Fruit Firmness (N)	Reference
Aviglycine hydrochloride (AVG)	'Gala' Apples	130 mg/L, 3 weeks before harvest	Significantly lower than control	Higher than control at harvest	<a href="#">[10]</a>
1-Methylcyclopropane (1-MCP)	'Gala' Apples	Two applications	Similar to single AVG application	Higher than control at harvest	<a href="#">[10]</a>
Aviglycine hydrochloride (AVG)	'Honeycrisp' Apples	130 mg a.i. L <sup>-1</sup>	Significantly lower than control	>60 N at CH + 2W	<a href="#">[4]</a>
1-Methylcyclopropane (1-MCP)	'Honeycrisp' Apples	150 mg a.i. L <sup>-1</sup>	Significantly lower than control	<60 N at CH + 2W	<a href="#">[4]</a>
Aviglycine hydrochloride (AVG)	'Starkrimson' Pears	60 mg/L	N/A	Maintained higher firmness	<a href="#">[12]</a>
1-Methylcyclopropane (1-MCP)	'Starkrimson' Pears	0.3 µL/L	N/A	Maintained higher firmness	<a href="#">[12]</a>

CH + 2W: Commercial Harvest + 2 Weeks

Table 2: Effect on Fruit Color and Soluble Solids

Treatment	Crop	Application Rate & Timing	Effect on Peel Coloration	Soluble Solids Content (%)	Reference
Aviglycine hydrochloride (AVG)	'Gala' Apples	130 mg/L, 3 weeks before harvest	Significant delay in coloration	Reduced by 12.9%	<a href="#">[10]</a>
1-Methylcyclopropane (1-MCP)	'Gala' Apples	Two applications	No negative effect on color	No significant effect	<a href="#">[10]</a>
Aviglycine hydrochloride (AVG)	'Honeycrisp' Apples	130 mg a.i. L <sup>-1</sup>	Delayed color development	Lower than control	<a href="#">[4]</a>
1-Methylcyclopropane (1-MCP)	'Honeycrisp' Apples	150 mg a.i. L <sup>-1</sup>	Less impact on color than AVG	No significant effect	<a href="#">[4]</a>

Table 3: Effect on Internal Ethylene Concentration (IEC)

Treatment	Crop	Application Rate & Timing	Internal Ethylene Concentration	Reference
Aviglycine hydrochloride (AVG)	'Gala' Apples	Full-rate, 3 weeks before harvest	Significant reduction	<a href="#">[10]</a>
1-Methylcyclopropene (1-MCP)	'Gala' Apples	Two applications	No significant reduction	<a href="#">[10]</a>
Aviglycine hydrochloride (AVG)	'Starkrimson' Pears	60 mg/L	Reduced to 0.9 $\mu\text{L/L}$ after 8 weeks	<a href="#">[12]</a>
1-Methylcyclopropene (1-MCP)	'Starkrimson' Pears	0.3 $\mu\text{L/L}$	Reduced to 0.1 $\mu\text{L/L}$ after 8 weeks	<a href="#">[12]</a>

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are representative protocols for the application and evaluation of ethylene inhibitors.

### Protocol 1: Pre-harvest Spray Application of AVG and 1-MCP on Apples

Objective: To evaluate the efficacy of pre-harvest AVG and 1-MCP applications on reducing fruit drop and maintaining fruit quality.

Materials:

- 'Gala' or 'Honeycrisp' apple trees
- Aviglycine hydrochloride** (e.g., ReTain®)
- 1-Methylcyclopropene (e.g., Harvista™)

- Pressurized sprayer
- Penetrometer for firmness testing
- Refractometer for soluble solids measurement
- Gas chromatograph for ethylene analysis

Methodology:

- Treatment Groups: Establish randomized complete block design with multiple replicate trees per treatment:
  - Untreated Control
  - AVG (e.g., 130 mg/L) applied 3 weeks before anticipated harvest.
  - 1-MCP (e.g., 150 mg/L) applied 1-2 weeks before anticipated harvest.
- Application: Apply treatments as a foliar spray until runoff, ensuring thorough coverage of the fruit.
- Pre-Harvest Drop Assessment: Monitor and count dropped fruit from each tree at regular intervals until harvest.
- Harvest: Harvest fruit at commercial maturity and at subsequent intervals to assess the delay in ripening.
- Fruit Quality Analysis:
  - Firmness: Measure the firmness of a sample of fruit from each replicate using a penetrometer on two opposite sides of each fruit.
  - Soluble Solids Content (SSC): Determine the SSC of the juice from each fruit sample using a digital refractometer.
  - Peel Color: Evaluate peel color using a chromameter or by visual rating scales.

- Internal Ethylene Concentration (IEC): Enclose individual fruits in airtight containers for a specified time. Withdraw a headspace gas sample with a syringe and inject it into a gas chromatograph to measure ethylene concentration.
- Statistical Analysis: Analyze the data using analysis of variance (ANOVA) to determine significant differences between treatments.

## Protocol 2: Post-harvest Treatment of Peaches with AVG and 1-MCP

Objective: To assess the effect of post-harvest AVG and 1-MCP treatments on the ripening and shelf-life of peaches.

Materials:

- Mature, unripe peaches
- **Aviglycine hydrochloride** solution
- 1-Methylcyclopropene gas (e.g., SmartFresh™)
- Airtight treatment chambers
- Equipment for fruit quality analysis as described in Protocol 1.

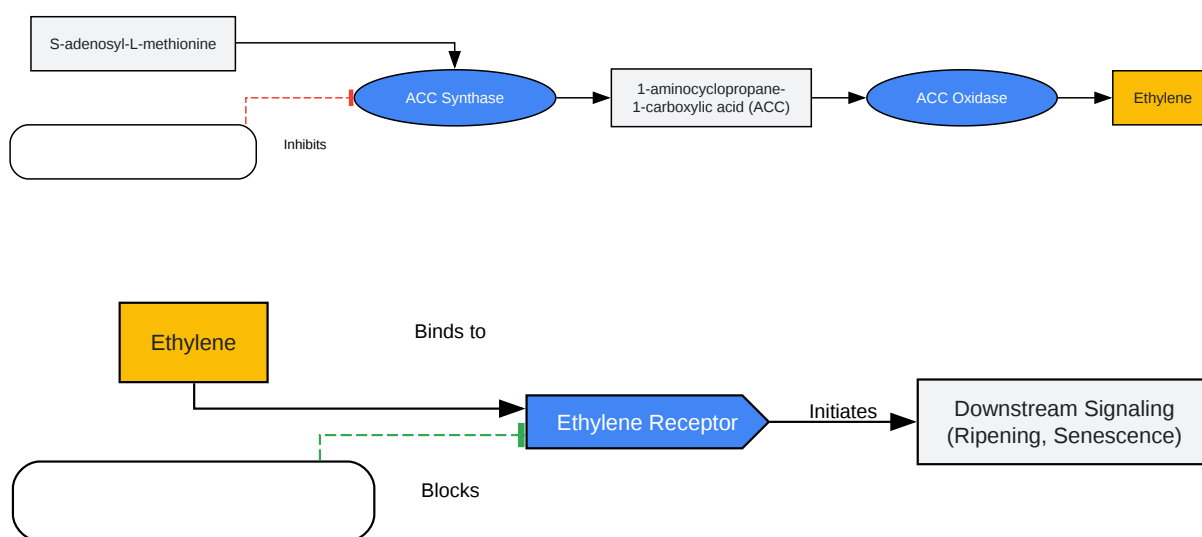
Methodology:

- Fruit Selection: Harvest peaches at a uniform stage of maturity.
- Treatment Application:
  - AVG: Dip fruit in a solution of AVG (e.g., 150 mg/L) for a specified duration (e.g., 1 minute) and allow to air dry.
  - 1-MCP: Place fruit in an airtight chamber and introduce 1-MCP gas at a specific concentration (e.g., 1 µL/L) for a set period (e.g., 12-24 hours).
  - Control: Leave a group of fruit untreated.

- **Storage:** Store all fruit under controlled temperature and humidity conditions.
- **Quality Assessment:** Evaluate fruit quality parameters (firmness, SSC, color, ethylene production) at regular intervals during storage to determine the rate of ripening and the extension of shelf life.
- **Data Analysis:** Perform statistical analysis to compare the effects of the different treatments over time.

## Visualizing the Mechanisms

To better understand the distinct modes of action of these inhibitors, the following diagrams illustrate their roles in the ethylene biosynthesis and signaling pathways.



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- To cite this document: BenchChem. [Aviglycine Hydrochloride: A Comparative Guide to Ethylene Biosynthesis Inhibition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665844#comparing-aviglycine-hydrochloride-with-other-ethylene-biosynthesis-inhibitors]

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